

# An In-Depth Technical Guide on 4''-Hydroxyisojasminin: Current Knowledge and Future Directions

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## Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

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## Introduction

**4''-Hydroxyisojasminin** is a naturally occurring secoiridoid glycoside that has been identified as a constituent of *Jasminum mesnyi* (Primrose Jasmine), a plant species belonging to the Oleaceae family.[1][2] Secoiridoids are a class of monoterpenoids known for their diverse biological activities, and as such, **4''-Hydroxyisojasminin** is a molecule of interest for further scientific investigation. This technical guide aims to provide a comprehensive overview of the currently available information on the physical and chemical properties of **4''-Hydroxyisojasminin**, while also highlighting the significant gaps in the existing literature.

## Chemical and Physical Properties

At present, a comprehensive experimental characterization of the physical and chemical properties of **4''-Hydroxyisojasminin** is not available in the public domain. The majority of the data is computationally predicted.

Table 1: Computed Physicochemical Properties of **4''-Hydroxyisojasminin**[3]

Property	Value	Source
Molecular Formula	C26H38O13	PubChem
Molecular Weight	558.6 g/mol	PubChem
Monoisotopic Mass	558.23124126 Da	PubChem
Topological Polar Surface Area	202 Å <sup>2</sup>	PubChem
Hydrogen Bond Donor Count	7	PubChem
Hydrogen Bond Acceptor Count	13	PubChem
Rotatable Bond Count	7	PubChem
XLogP3	-1.4	PubChem
CAS Number	135378-09-5	PubChem

### Solubility, Melting Point, and Boiling Point

Experimentally determined data for the solubility, melting point, and boiling point of **4''-Hydroxyisojasminin** are not currently available in published literature. These parameters are crucial for drug development, influencing formulation, administration, and bioavailability.

## Spectroscopic Data

Detailed experimental spectroscopic data, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry, are essential for the unambiguous identification and characterization of a chemical compound. Unfortunately, to date, no published spectra for **4''-Hydroxyisojasminin** could be located.

## Experimental Protocols

### Isolation

While **4''-Hydroxyisojasminin** is known to be a constituent of *Jasminum mesnyi*, a detailed and specific protocol for its isolation and purification has not been published.<sup>[1][2]</sup> General methods for the isolation of secoiridoid glycosides from *Jasminum* species typically involve

extraction with polar solvents such as methanol or ethanol, followed by chromatographic separation techniques like column chromatography and high-performance liquid chromatography (HPLC).[4]

## Biological Activity Assays

Extracts of *Jasminum mesnyi*, which contain **4''-Hydroxyisojasminin** among other compounds, have shown antioxidant and anti-inflammatory properties.[5][6] However, bioassays on the isolated **4''-Hydroxyisojasminin** are necessary to determine its specific contribution to these activities.

A general protocol for assessing antioxidant activity using the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay, which could be adapted for **4''-Hydroxyisojasminin** once isolated, is described below.

### DPPH Radical Scavenging Assay Protocol (General)

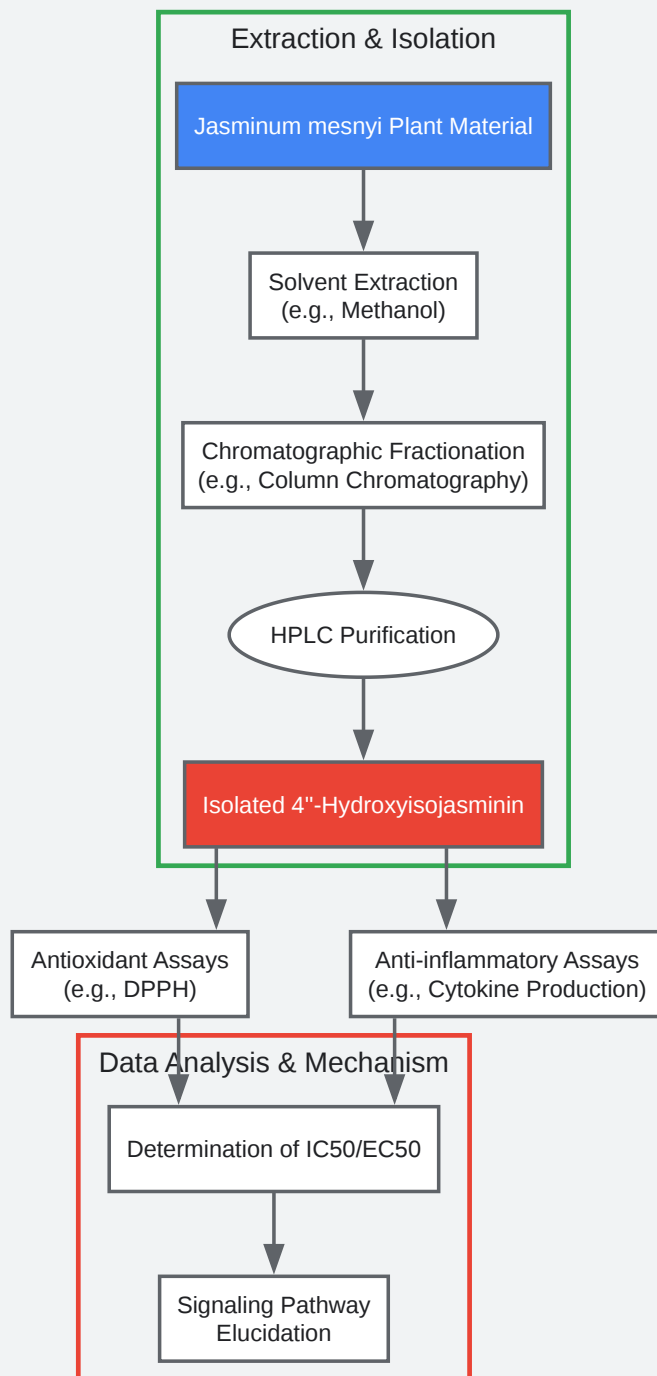
- Preparation of DPPH solution: A stock solution of DPPH in methanol is prepared.
- Sample preparation: The isolated **4''-Hydroxyisojasminin** is dissolved in a suitable solvent (e.g., methanol) to prepare a series of concentrations.
- Reaction: The sample solutions are mixed with the DPPH solution in a 96-well plate or cuvettes. A control containing only the solvent and DPPH solution is also prepared.
- Incubation: The reaction mixtures are incubated in the dark at room temperature for a specified period (e.g., 30 minutes).
- Measurement: The absorbance of the solutions is measured at a specific wavelength (typically around 517 nm) using a spectrophotometer.
- Calculation: The percentage of DPPH radical scavenging activity is calculated using the formula: % Inhibition = [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100

## Signaling Pathways

The specific signaling pathways modulated by **4''-Hydroxyisojasminin** have not yet been elucidated. However, other secoiridoids have been reported to exert their anti-inflammatory effects through various mechanisms, including the inhibition of pro-inflammatory cytokines and enzymes. The antioxidant activity of these compounds is often attributed to their ability to scavenge free radicals.

Diagram of a General Experimental Workflow for Bioactivity Screening

## General Workflow for Bioactivity Screening

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Caption: A generalized workflow for the isolation and bioactivity screening of natural products like **4''-Hydroxyisojasminin**.

## Future Research and Conclusion

The current body of knowledge on **4''-Hydroxyisojasminin** is limited. To unlock its potential for drug development and other applications, further research is critically needed in the following areas:

- **Isolation and Purification:** Development and publication of a robust and reproducible protocol for the isolation of **4''-Hydroxyisojasminin** from *Jasminum mesnyi*.
- **Physicochemical Characterization:** Experimental determination of its physical properties, including solubility in various solvents, melting point, and boiling point.
- **Spectroscopic Analysis:** Comprehensive spectroscopic characterization using <sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry, and other relevant techniques to confirm its structure and provide reference data for future studies.
- **Biological Activity:** In-depth investigation of the biological activities of the purified compound, including its antioxidant, anti-inflammatory, and other potential therapeutic effects.
- **Mechanism of Action:** Elucidation of the specific molecular targets and signaling pathways through which **4''-Hydroxyisojasminin** exerts its biological effects.

In conclusion, **4''-Hydroxyisojasminin** represents a promising natural product for further investigation. However, the lack of fundamental experimental data currently hinders its development. The scientific community is encouraged to pursue research that will fill these knowledge gaps and fully characterize this intriguing molecule.

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- To cite this document: BenchChem. [An In-Depth Technical Guide on 4''-Hydroxyisojasminin: Current Knowledge and Future Directions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162026#physical-and-chemical-properties-of-4-hydroxyisojasminin]

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